

Protocol for dissolving and preparing RG2833 for experiments

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RG2833
CAS No.: 1215493-56-3
Cat. No.: B610454

[Get Quote](#)

Application Notes and Protocols for RG2833

Introduction

RG2833, also known as RGFP109, is a potent, selective, and brain-penetrant inhibitor of histone deacetylases (HDACs), specifically targeting HDAC1 and HDAC3.^{[1][2][3][4][5][6]} By inhibiting these enzymes, **RG2833** increases histone acetylation, leading to a more open chromatin structure and the reactivation of gene expression.^[5] This mechanism of action has made **RG2833** a compound of interest in preclinical models of neurodegenerative diseases, such as Friedreich's ataxia and Alzheimer's disease, as well as in cancer research.^{[5][7][8]} In studies on Friedreich's ataxia, **RG2833** has been shown to upregulate frataxin (FXN) mRNA and protein levels.^{[1][2][4]} It has also demonstrated the ability to induce cell death in Diffuse Intrinsic Pontine Glioma (DIPG) cells by downregulating the NFκB pathway.^[7]

These application notes provide detailed protocols for the dissolution and preparation of **RG2833** for use in both in vitro and in vivo experimental settings.

Data Presentation

Table 1: Physicochemical and Pharmacological Properties of **RG2833**

Property	Value	Source
Chemical Name	N-[6-(2-aminoanilino)-6-oxohexyl]-4-methylbenzamide	[2]
Synonyms	RGFP-109, RGFP109	[1][2][4]
CAS Number	1215493-56-3	[1][2][3]
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₂	[2][9]
Molecular Weight	339.43 g/mol	[2][4][9]
IC ₅₀ for HDAC1	60 nM	[1][3][4]
IC ₅₀ for HDAC3	50 nM	[1][3][4]
K _i for HDAC1	32 nM	[1][3]
K _i for HDAC3	5 nM	[1][3]

Table 2: Solubility of **RG2833**

Solvent / Formulation	Solubility	Notes	Source
Water	Insoluble	[2] [4]	
DMSO	≥16.95 mg/mL; up to 68 mg/mL (200.33 mM)	Use fresh, non-hygroscopic DMSO for best results.	[2] [4]
Ethanol	≥8.05 mg/mL; up to 11 mg/mL	Gentle warming and sonication can aid dissolution.	[2] [4]
Formulation 1 (In Vivo)	≥ 2.5 mg/mL (7.37 mM)	10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	[1] [3]
Formulation 2 (In Vivo)	≥ 2.5 mg/mL (7.37 mM)	10% DMSO + 90% (20% SBE-β-CD in Saline)	[1] [3]
Formulation 3 (In Vivo)	≥ 2.5 mg/mL (7.37 mM)	10% DMSO + 90% Corn Oil	[1] [3]
Formulation 4 (In Vivo)	≥ 2.5 mg/mL (7.37 mM)	5% DMSO + 40% PEG300 + 5% Tween-80 + 50% Saline	[1] [3]

Experimental Protocols

1. Preparation of High-Concentration DMSO Stock Solution (e.g., 25 mg/mL)

This protocol is suitable for preparing a concentrated stock solution that can be stored and later diluted for various experiments.

Materials:

- **RG2833** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Water bath set to 37°C (optional)

Procedure:

- Weigh the desired amount of **RG2833** powder in a sterile tube. For example, to prepare 1 mL of a 25 mg/mL stock, weigh 25 mg of **RG2833**.
- Add the appropriate volume of fresh DMSO to the tube. In this example, add 1 mL of DMSO.
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- If the compound does not fully dissolve, use an ultrasonic bath for 5-10 minutes.[\[2\]](#)
- Alternatively, or in addition to sonication, warm the tube at 37°C for 10 minutes.[\[2\]](#)
- Ensure the solution is clear and free of any precipitate before use.
- Storage: Stock solutions in DMSO can be stored at -20°C for several months or at -80°C for up to a year.[\[2\]](#)[\[3\]](#)

2. Preparation of Working Solutions for In Vivo Administration

It is recommended to prepare these formulations fresh on the day of use.[\[3\]](#) The general principle involves starting with a clear DMSO stock solution and sequentially adding the co-solvents.

Protocol 2.1: Formulation 1 (PEG300/Tween-80/Saline)

This formulation is a common vehicle for parenteral administration.

Procedure (for 1 mL final volume):

- Prepare a clear stock solution of **RG2833** in DMSO (e.g., 25 mg/mL).

- In a sterile tube, add 400 μL of PEG300.
- Add 100 μL of the 25 mg/mL **RG2833** DMSO stock solution to the PEG300 and mix thoroughly until the solution is uniform.[\[1\]](#)[\[3\]](#)
- Add 50 μL of Tween-80 to the mixture and mix again until clear.[\[1\]](#)[\[3\]](#)
- Add 450 μL of saline (0.9% NaCl) to bring the final volume to 1 mL. Mix until the final solution is clear.[\[1\]](#)[\[3\]](#) The final concentration will be 2.5 mg/mL.

Protocol 2.2: Formulation 2 (SBE- β -CD in Saline)

This formulation uses a cyclodextrin to improve solubility.

Procedure (for 1 mL final volume):

- Prepare a clear stock solution of **RG2833** in DMSO (e.g., 25 mg/mL).
- Prepare a 20% SBE- β -CD solution by dissolving 2 g of SBE- β -CD in 10 mL of saline.[\[1\]](#)
- In a sterile tube, add 900 μL of the 20% SBE- β -CD solution.
- Add 100 μL of the 25 mg/mL **RG2833** DMSO stock solution to the SBE- β -CD solution and mix thoroughly.[\[1\]](#)[\[3\]](#) The final concentration will be 2.5 mg/mL.

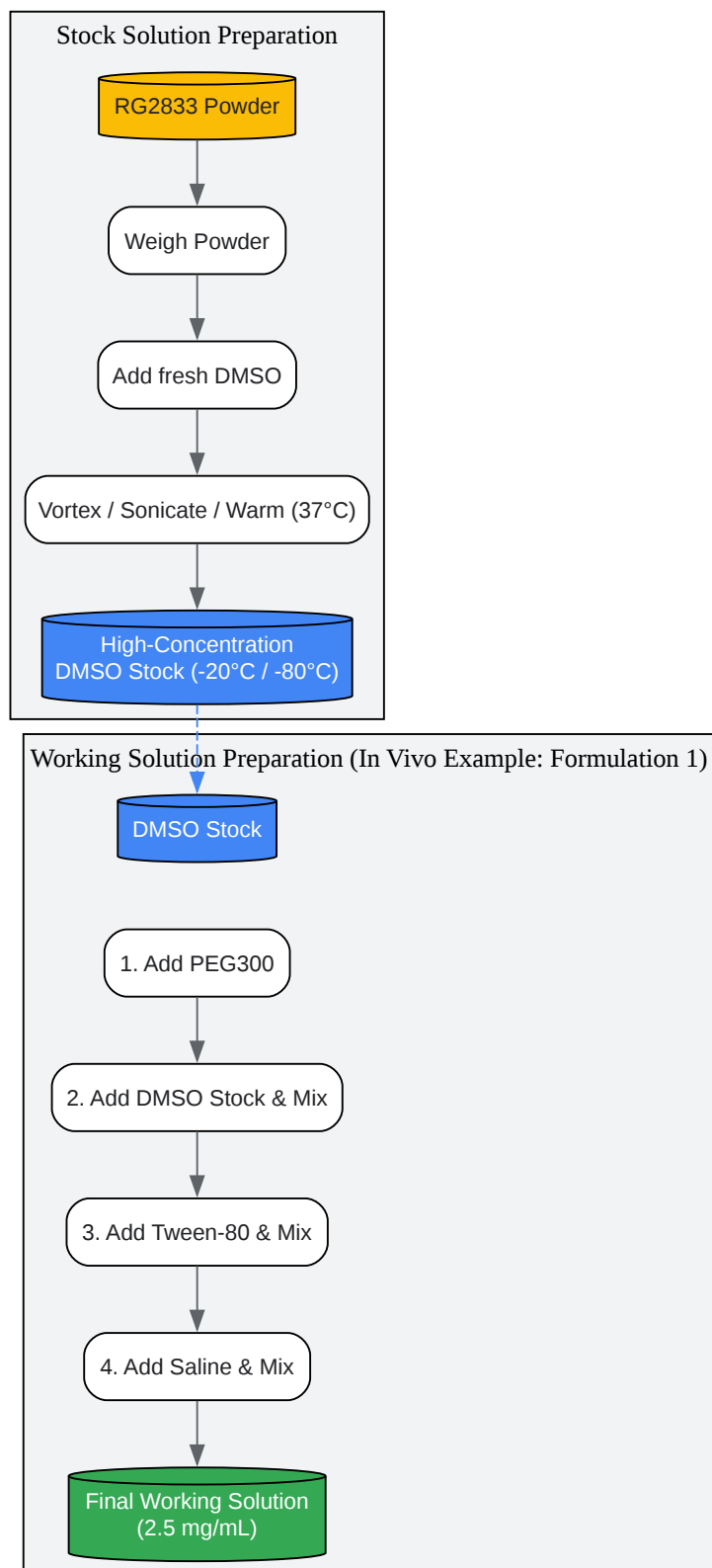
Protocol 2.3: Formulation 3 (Corn Oil)

This formulation is suitable for oral or subcutaneous administration.

Procedure (for 1 mL final volume):

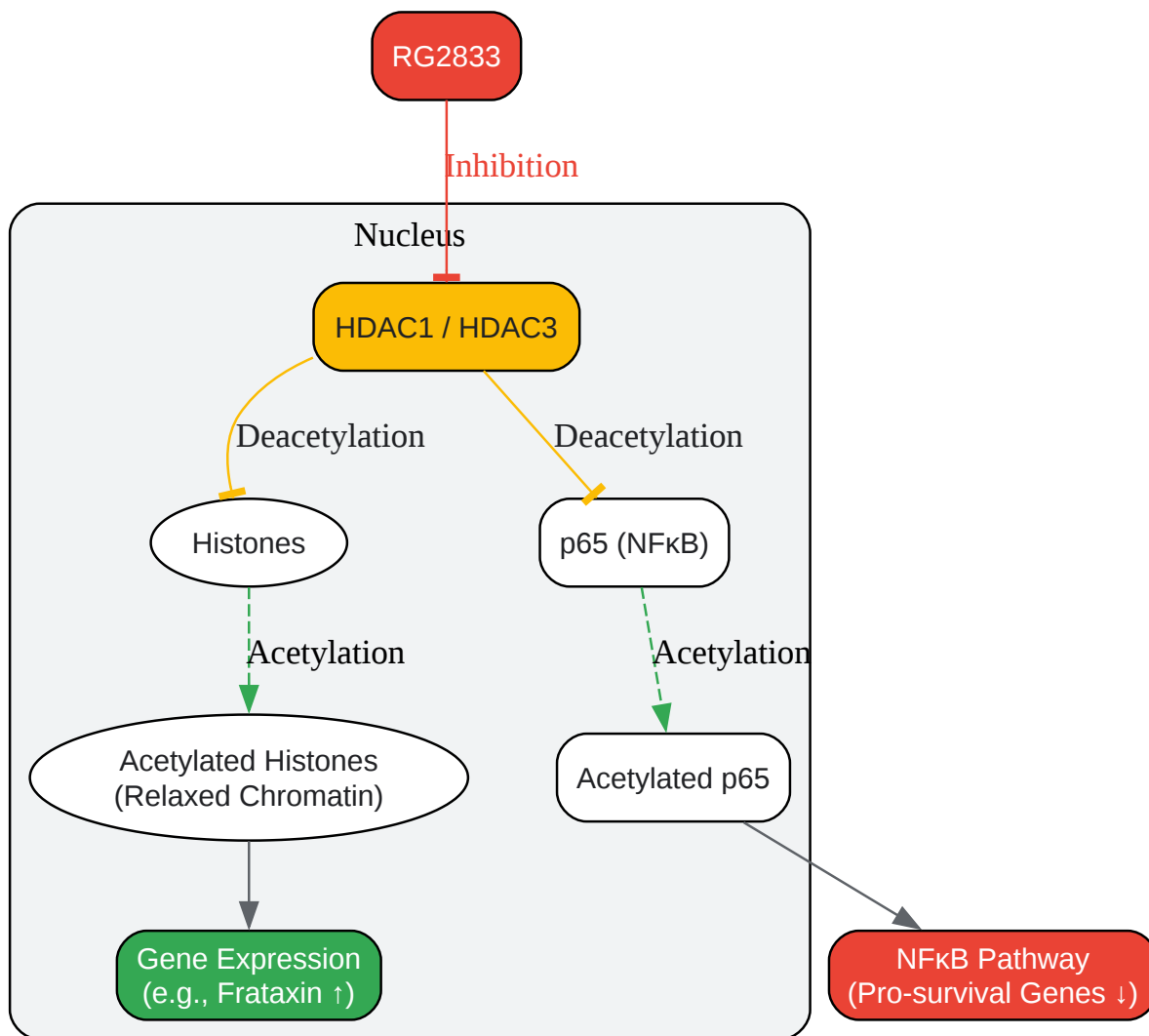
- Prepare a clear stock solution of **RG2833** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 900 μL of corn oil.[\[1\]](#)
- Add 100 μL of the 25 mg/mL **RG2833** DMSO stock solution to the corn oil and mix thoroughly until uniform.[\[1\]](#)[\[3\]](#) The final concentration will be 2.5 mg/mL.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing **RG2833** solutions.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of **RG2833**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. RG2833 \(RGFP109\) | brain-permeable HDAC1/3 inhibitor | CAS 1215493-56-3 | Buy RG-2833 \(RGFP-109\) from Supplier InvivoChem \[invivochem.com\]](#)
- [2. apexbt.com \[apexbt.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. selleckchem.com \[selleckchem.com\]](#)
- [5. medkoo.com \[medkoo.com\]](#)
- [6. RG2833 | HDAC | TargetMol \[targetmol.com\]](#)
- [7. DIPG-71. SELECTIVE HDAC INHIBITOR RG2833 INDUCES DIPG CELL DEATH VIA DOWNREGULATION OF THE NFκB PATHWAY - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Brain-penetrant histone deacetylase inhibitor RG2833 improves spatial memory in females of an Alzheimer's disease rat model - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. RG2833 \(RGFP109\)产品说明书 \[selleck.cn\]](#)
- To cite this document: BenchChem. [Protocol for dissolving and preparing RG2833 for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b610454/docs#protocol-for-dissolving-and-preparing-rg2833-for-experiments\]](https://www.benchchem.com/product/b610454/docs#protocol-for-dissolving-and-preparing-rg2833-for-experiments)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)